

(4,5-Dimethylthiazol-2-YL)methanol CAS number and molecular weight

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Compound of Interest

Compound Name: (4,5-Dimethylthiazol-2-YL)methanol

Cat. No.: B1321762

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An In-depth Technical Guide on (4,5-Dimethylthiazol-2-YL)methanol

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide serves to provide comprehensive information on the chemical compound **(4,5-Dimethylthiazol-2-YL)methanol**. The document will cover its fundamental chemical properties, including its CAS number and molecular weight. It is intended for an audience of researchers, scientists, and professionals in the field of drug development who require accurate and detailed information for their work.

Chemical Identification and Properties

(4,5-Dimethylthiazol-2-YL)methanol is a substituted thiazole derivative. The thiazole ring is a five-membered heterocyclic compound containing both sulfur and nitrogen atoms. The presence of two methyl groups and a methanol group at specific positions on this ring defines its unique chemical structure and properties.

Quantitative Data Summary

A clear and concise summary of the key quantitative data for **(4,5-Dimethylthiazol-2-YL)methanol** is presented in the table below. This allows for easy reference and comparison.

Property	Value	Source
CAS Number	99839-16-4	[1]
Molecular Weight	143.21 g/mol	[1]

Technical Information and Experimental Data

Despite extensive searches for in-depth technical information, detailed experimental protocols, and established signaling pathways specifically involving **(4,5-Dimethylthiazol-2-YL)methanol**, publicly available data is scarce. The scientific literature and chemical databases predominantly feature information on a similarly named but structurally distinct compound, 3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide (MTT), which is widely used in cell viability assays.

Due to this lack of specific information for **(4,5-Dimethylthiazol-2-YL)methanol**, this guide cannot provide detailed experimental methodologies or diagrams of signaling pathways at this time. Researchers interested in the potential applications or biological activity of this compound would need to undertake foundational research to establish these parameters.

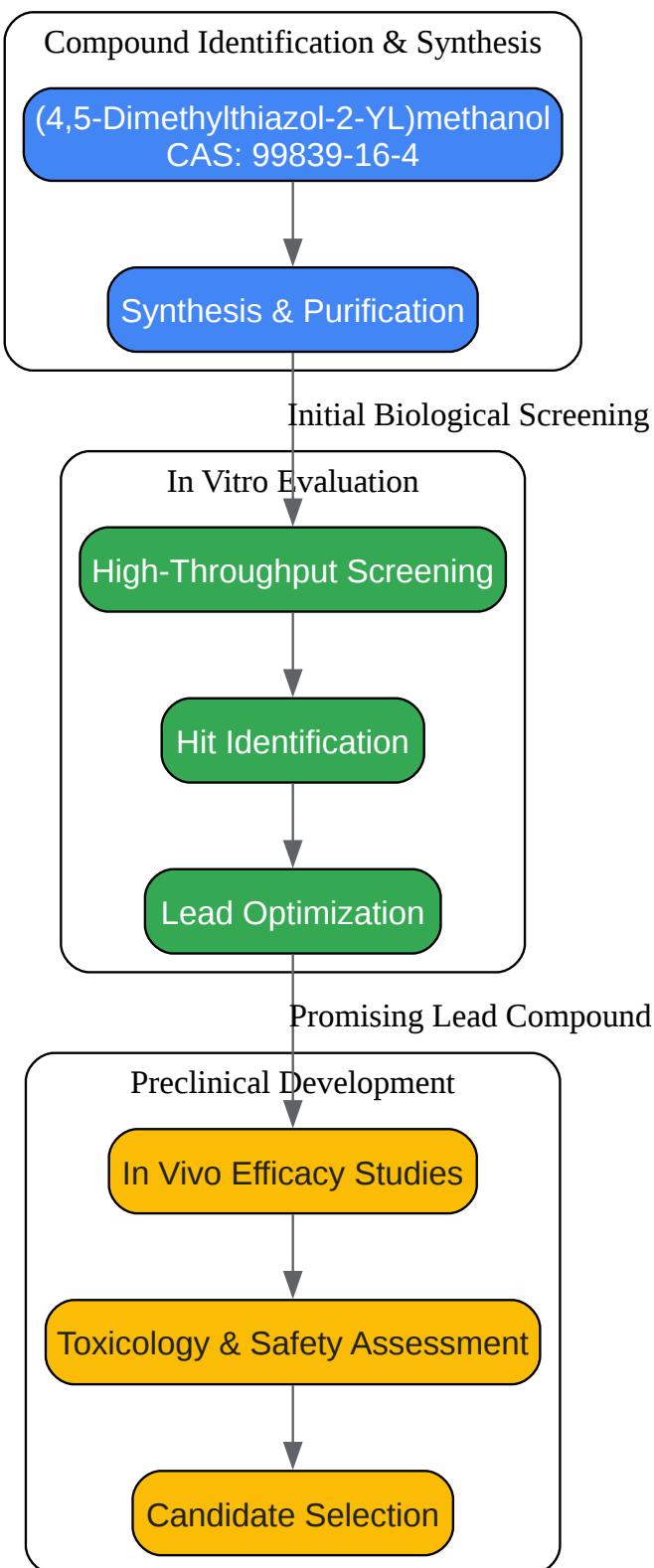
Potential Areas of Research and Development

Given the structural motifs present in **(4,5-Dimethylthiazol-2-YL)methanol**, particularly the thiazole ring which is a known pharmacophore, this compound could be a starting point for various research and development activities. Potential areas of investigation could include:

- Medicinal Chemistry: Synthesis of derivatives to explore structure-activity relationships (SAR) for various biological targets.
- Screening Assays: Inclusion in high-throughput screening campaigns to identify potential biological activities.
- Material Science: Investigation of its properties as a building block for novel materials.

Logical Relationship Diagram

While specific experimental workflows or signaling pathways for **(4,5-Dimethylthiazol-2-YL)methanol** are not available, a logical diagram illustrating a general workflow for the initial investigation of a novel chemical compound is provided below.



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General workflow for novel compound investigation.

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References

- 1. [bio-protocol.org](https://www.bio-protocol.org) [bio-protocol.org]
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